

An In-depth Technical Guide to Morpholine-4-carboximidamide Hydrobromide

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Compound of Interest

Compound Name: *Morpholine-4-carboximidamide
Hydrobromide*

Cat. No.: *B128917*

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This guide provides comprehensive technical information on **Morpholine-4-carboximidamide hydrobromide**, tailored for researchers, scientists, and professionals in drug development. It covers the core physicochemical properties, synthesis protocols, and logical chemical relationships of the compound.

Core Compound Data

Morpholine-4-carboximidamide hydrobromide is an organic building block and a guanidine derivative.^{[1][2]} It is recognized for its utility as a pharmaceutical intermediate.^{[3][4]} The compound is also known by several synonyms, including Morpholine-4-carboxamidine hydrobromide and Morpholinoformamidine hydrobromide.^{[3][5][6]}

All essential quantitative and qualitative data for this compound are summarized in the table below for clarity and ease of comparison.

Identifier	Value	Source(s)
IUPAC Name	morpholine-4-carboximidamide;hydrobromide	[5][7]
Molecular Formula	C ₅ H ₁₂ BrN ₃ O	[1][5][6]
Molecular Weight	210.07 g/mol	[3][5]
CAS Number	157415-17-3	[1][5][6]
Appearance	White to pale cream crystals or powder	[4][8]
Purity	Typically ≥97.5%	[4][7]
Storage	Room temperature, under inert gas (Argon)	[1]

Logical Relationship Diagram

The following diagram illustrates the chemical relationship between **Morpholine-4-carboximidamide hydrobromide** and its constituent parts, showing its formation from the parent compound and hydrogen bromide.

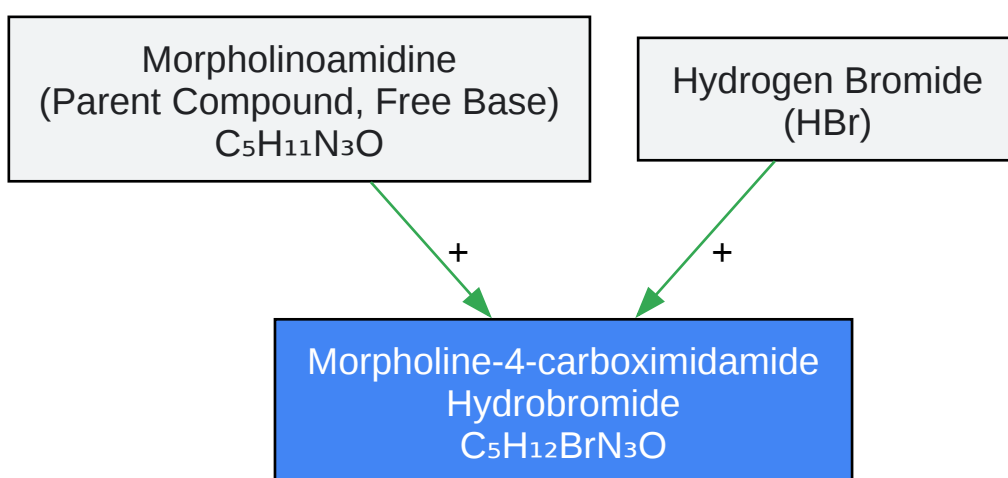


Diagram 1: Chemical Relationships

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Diagram 1: Chemical relationship of the hydrobromide salt.

Experimental Protocols

While specific protocols for the direct synthesis of the hydrobromide salt are not readily available in public literature, a detailed, two-step method for synthesizing the parent free base, 4-Morpholine-carboxamidine, has been documented.^[2] The hydrobromide salt can then be formed by reacting the free base with hydrobromic acid.

Protocol: Synthesis of 4-Morpholine-carboxamidine (Parent Compound)^[2]

This synthesis involves the creation of a sulfate salt intermediate, followed by deprotonation to yield the final free base.

Step 1: Synthesis of 4-Morpholine-carboxamidinium sulfate (Intermediate)

- Combine one equivalent of O-methylisourea sulfate with two equivalents of morpholine in a suitable reaction vessel.
- Heat the mixture under reflux. The methanol formed during the reaction is continuously distilled off to drive the reaction to completion.
- Upon removal of methanol, the intermediate product, 4-Morpholine-carboxamidinium sulfate, precipitates from the reaction mixture.
- Isolate the precipitate. The yield is reported to be nearly quantitative.^[2]

Step 2: Deprotonation to Yield 4-Morpholine-carboxamidine

- Prepare a solution of the 4-Morpholine-carboxamidinium sulfate intermediate (e.g., 15.0 g, 42 mmol) in 50 ml of water.
- Separately, prepare a solution of a strong base, such as sodium hydroxide (e.g., 3.4 g, 85 mmol), dissolved in 25 ml of water.
- Under ice cooling, add the sodium hydroxide solution dropwise to the sulfate salt solution.
- Allow the mixture to warm to room temperature.

- Extract the aqueous phase with a suitable organic solvent, such as diethyl ether.
- Dry the combined organic phases over anhydrous sodium sulfate.
- Evaporate the solvent. The final product, 4-Morpholine-carboxamidine, will precipitate as a colorless solid. A yield of 94% has been reported using this method.[\[2\]](#)

Synthesis Workflow Diagram

The following diagram provides a visual representation of the experimental workflow for synthesizing the parent compound, 4-Morpholine-carboxamidine.

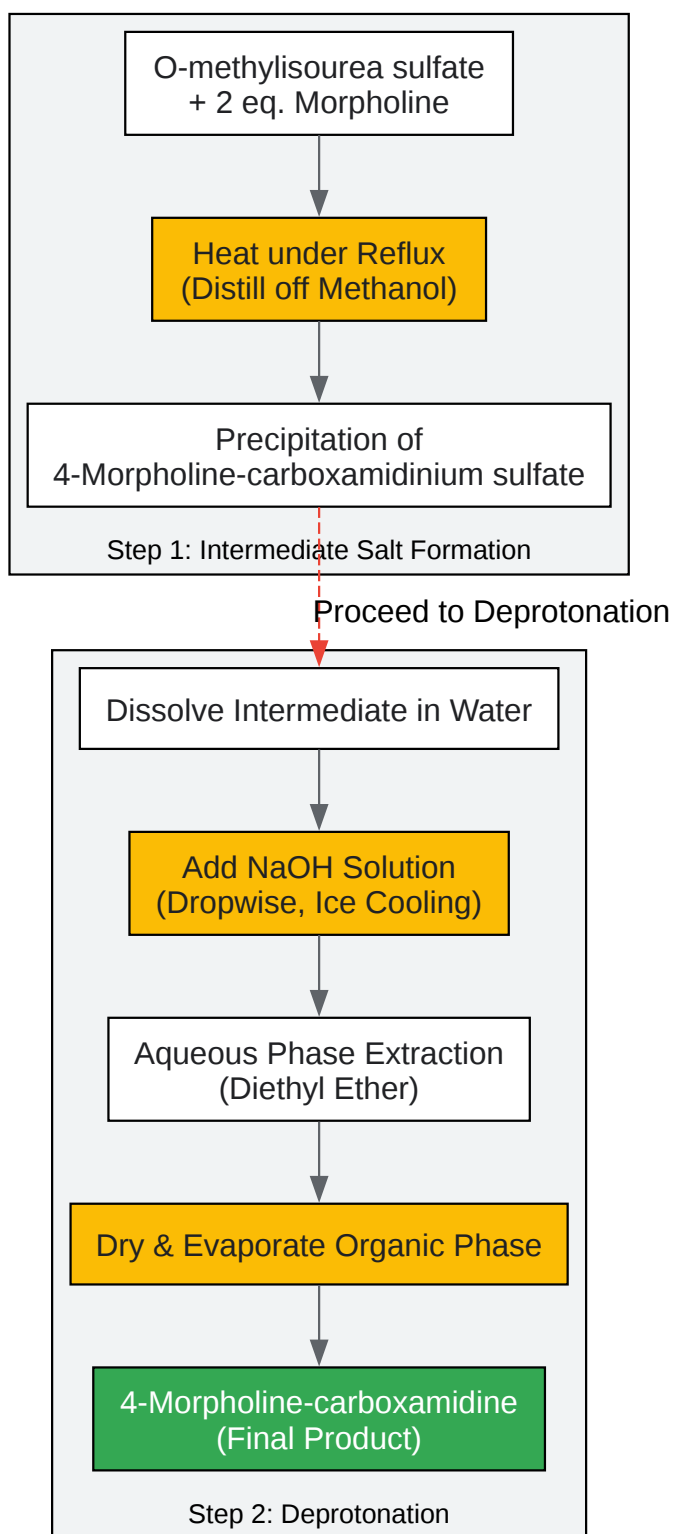


Diagram 2: Synthesis Workflow for Parent Compound

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Diagram 2: Synthesis workflow of 4-Morpholine-carboxamidine.

Biological Activity and Applications

While detailed biological activity for the hydrobromide salt is not extensively published, related compounds in the morpholine-4-carboximidamide family have garnered interest. The hydrochloride salt is noted for its high solubility and potential as an enzyme inhibitor, making it a candidate for drug development in areas concerning metabolic disorders.[9] The core structure serves as a versatile intermediate in organic synthesis, particularly for creating complex heterocyclic compounds used in antiviral and antibacterial drug discovery.[9] Studies on the parent compound suggest potential antimicrobial and antioxidant properties, though its specific mechanism of action remains an area for further investigation.[10]

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